

# C.I. Direct Blue 80 as a substantive dye for cellulose

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## Compound of Interest

Compound Name: C.I. Direct Blue 80

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An In-depth Technical Guide to **C.I. Direct Blue 80** as a Substantive Dye for Cellulose

## Introduction

**C.I. Direct Blue 80**, also identified by its Colour Index number 24315 and CAS number 12222-00-3, is a double azo, metal-complex direct dye.[1][2] As a member of the direct dye class, it is characterized by its high affinity, or substantivity, for cellulosic fibers such as cotton, viscose, and their blends.[1] This property allows it to be applied directly from an aqueous solution without the need for a mordant, a process driven by non-covalent intermolecular forces. The dye is primarily used for coloring cotton and viscose fabrics and can also be applied to leather. This guide provides a comprehensive technical overview of its chemical properties, dyeing mechanism, performance data, and detailed experimental protocols for its application on cellulose.

## Chemical and Physical Properties

**C.I. Direct Blue 80** is a complex organic molecule available commercially as a deep purple powder that is soluble in water. Its key properties are summarized below.

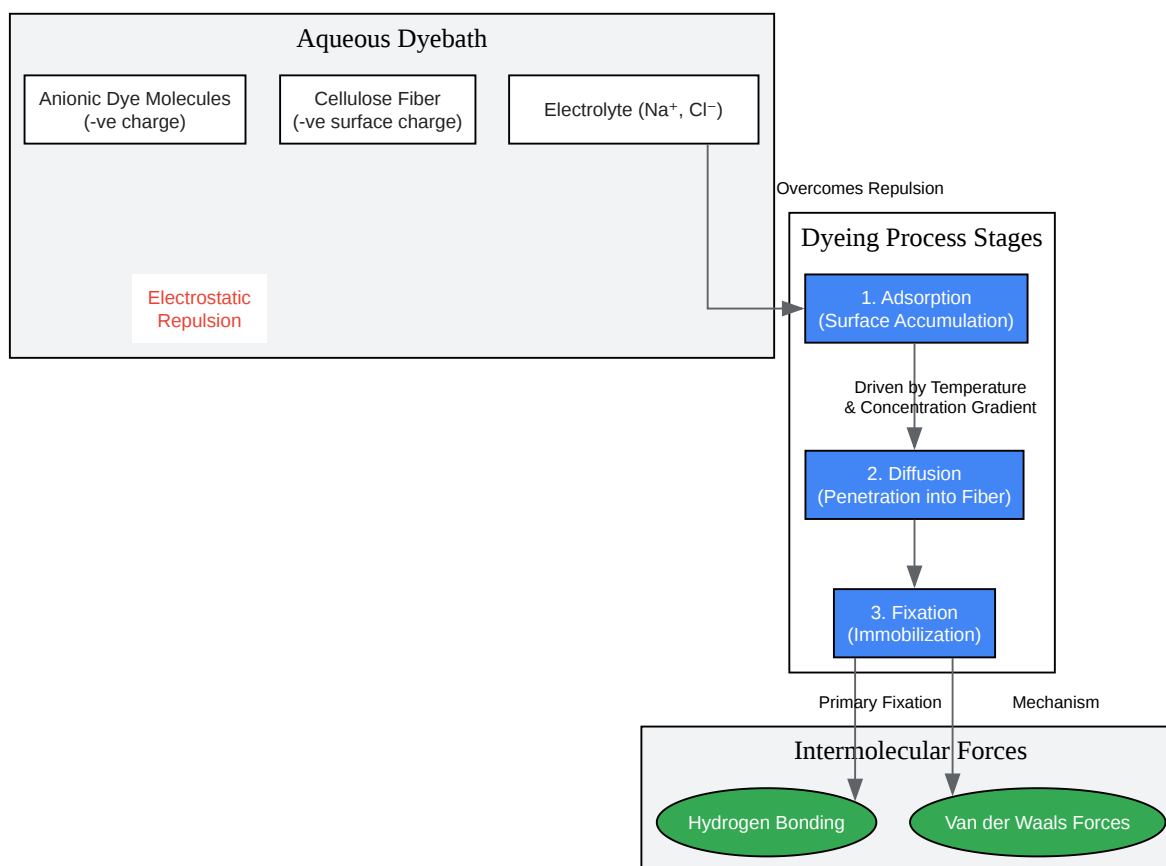
Property	Value	References
C.I. Name	Direct Blue 80	
C.I. Number	24315	
CAS Number	12222-00-3	
Chemical Class	Double Azo, Metal Complex	
Molecular Formula	$C_{34}H_{22}N_4Na_4O_{16}S_4$	
Molecular Weight	962.78 g/mol	
Appearance	Deep purple powder	
Water Solubility	Soluble	

## Mechanism of Substantive Dyeing on Cellulose

The substantivity of Direct Blue 80 for cellulose is governed by the dye's molecular structure and its interaction with the cellulose polymer. Direct dyes are anionic and possess a linear, planar structure that facilitates close alignment with the linear cellulose chains. The dyeing process is a physical adsorption phenomenon driven by weak intermolecular forces and occurs in three main stages: adsorption, diffusion, and fixation.

- **Adsorption:** In an aqueous dyebath, both the cellulose fiber and the anionic dye molecule carry a negative surface charge, leading to electrostatic repulsion. The addition of an electrolyte, such as sodium chloride (NaCl) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), is crucial to overcome this repulsion. The cations from the salt neutralize the negative charge on the fiber, allowing the dye anions to approach and adsorb onto the fiber surface.
- **Diffusion:** Aided by elevated temperatures, the adsorbed dye molecules penetrate the amorphous regions of the cellulose fiber structure.
- **Fixation:** Within the fiber, the dye molecules are held in place by a combination of hydrogen bonds and Van der Waals forces.
  - **Hydrogen Bonding:** The numerous hydroxyl (-OH) groups on the cellulose polymer form hydrogen bonds with the functional groups (such as azo, -N=N-) in the dye molecule.

- Van der Waals Forces: The large, planar aromatic structure of the dye allows for a significant surface area of contact with the cellulose chains, maximizing the cumulative effect of these weak, short-range electrostatic attractions.



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Core mechanism of **C.I. Direct Blue 80** dyeing on cellulose.

## Quantitative Dyeing Performance

The performance of a dye is evaluated by its fastness to various agents and its adsorption behavior under different conditions.

## Fastness Properties

Fastness properties indicate the resistance of the color to fading or bleeding. Direct dyes generally exhibit moderate to good light fastness but have poor to moderate washing fastness due to the weak nature of the dye-fiber interactions.

Fastness Test	Grade (1-5 or 1-8 Scale)	References
Light Fastness	6 (on a 1-8 scale)	
Washing Fastness	2-3 (on a 1-5 scale)	
Rubbing Fastness (Dry)	4 (on a 1-5 scale)	
Rubbing Fastness (Wet)	2-3 (on a 1-5 scale)	

Note: Fastness grades are typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

## Adsorption Kinetics and Thermodynamics

While specific kinetic and thermodynamic data for **C.I. Direct Blue 80** on cellulose are not readily available in the provided literature, studies on similar direct dyes, such as Direct Blue 86, provide valuable insights. The adsorption of direct dyes onto cellulosic materials is typically a rapid physical process.

- **Kinetics:** The adsorption process often fits a pseudo-second-order (PSOM) kinetic model, indicating that the rate-limiting step may be chemisorption involving valence forces through sharing or exchange of electrons. Studies on similar dyes show that equilibrium is reached rapidly, often within the first 25-30 minutes.
- **Isotherms:** Adsorption isotherms describe the equilibrium relationship between the dye concentration in the solution and on the adsorbent. For direct dyes on cellulose, the data can often be fitted to models like the Langmuir or Temkin isotherms. The Langmuir model

assumes monolayer adsorption onto a homogeneous surface, while the Temkin model considers the effect of indirect adsorbate-adsorbate interactions.

- Thermodynamics: The adsorption of direct dyes onto cellulose is generally an exothermic process, meaning that an increase in temperature will shift the equilibrium towards desorption, potentially lowering the final dye exhaustion.

## Experimental Protocols

This section provides a standard laboratory protocol for the exhaust dyeing of cotton fabric with **C.I. Direct Blue 80**.

## Materials and Reagents

- **C.I. Direct Blue 80** dye powder
- Scoured and bleached 100% cotton fabric
- Sodium chloride (NaCl) or anhydrous sodium sulfate (Glauber's salt)
- Sodium carbonate (Soda Ash,  $\text{Na}_2\text{CO}_3$ ) (optional, for pH adjustment)
- Acetic acid (for neutralization, if needed)
- Deionized or distilled water
- Laboratory dyeing machine (e.g., beaker dyer)
- Spectrophotometer (for measuring dye exhaustion)

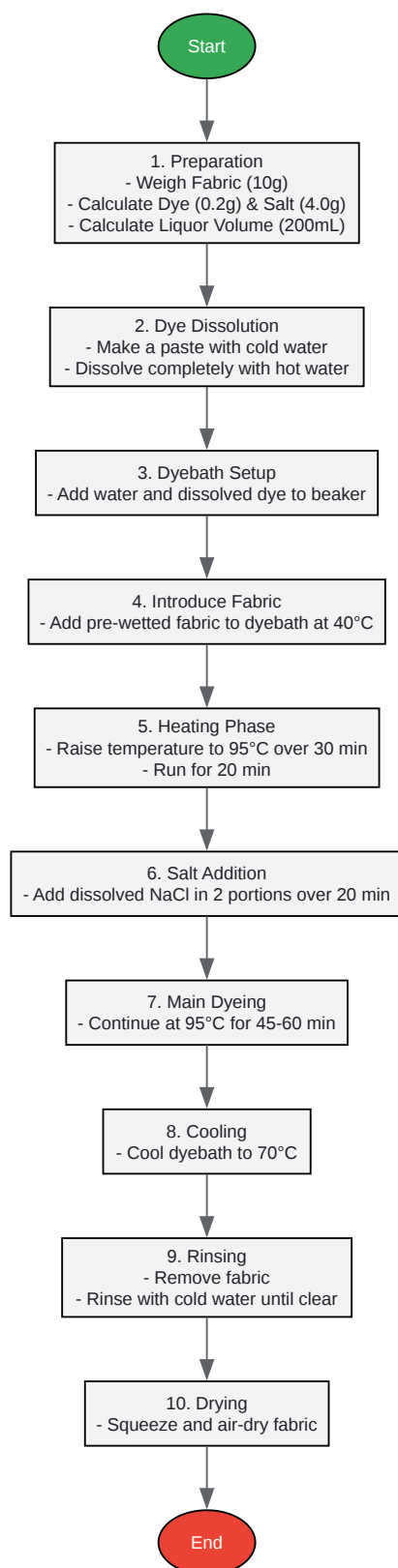
## Exhaust Dyeing Procedure

This protocol is for a 2% shade on 10 grams of cotton fabric at a 1:20 liquor ratio.

- Preparation:
  - Weigh 10 g of dry cotton fabric.
  - Calculate the required amount of dye:  $(2 / 100) * 10 \text{ g} = 0.2 \text{ g}$  of **C.I. Direct Blue 80**.

- Calculate the total liquor volume:  $10\text{ g} \times 20\text{ mL/g} = 200\text{ mL}$ .
- Calculate the required amount of salt (e.g.,  $20\text{ g/L}$ ):  $20\text{ g/L} \times 0.2\text{ L} = 4.0\text{ g}$  of NaCl.
- Dye Solution and Dyebath Preparation:
  - Make a paste of the  $0.2\text{ g}$  of dye powder with a small amount of cold water. Add hot water (approx.  $50\text{ mL}$ ) and stir until the dye is completely dissolved.
  - Set the dyebath with the remaining volume of water (approx.  $150\text{ mL}$ ) in a beaker.
  - Add the dissolved dye solution to the dyebath.
- Dyeing Process:
  - Introduce the pre-wetted cotton fabric into the dyebath at room temperature (approx.  $30\text{--}40^{\circ}\text{C}$ ).
  - Start the dyeing machine and run for 10 minutes to ensure the fabric is evenly saturated.
  - Gradually raise the temperature to  $90\text{--}95^{\circ}\text{C}$  over 30 minutes.
  - Run the dyeing for 15-20 minutes at this temperature.
  - Slowly add the pre-dissolved  $4.0\text{ g}$  of NaCl to the dyebath in two portions over 20 minutes. The addition of salt increases dye exhaustion.
  - Continue dyeing for another 45-60 minutes at  $90\text{--}95^{\circ}\text{C}$  to ensure good diffusion and fixation.
- Rinsing and After-treatment:
  - Cool the dyebath to  $60\text{--}70^{\circ}\text{C}$ .
  - Remove the dyed fabric from the bath and rinse thoroughly with cold water until the rinse water is clear.
  - Optional: For improved wet fastness, an after-treatment with a cationic fixing agent can be applied according to the manufacturer's instructions.

- Squeeze the excess water from the fabric and air-dry.



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Workflow for exhaust dyeing of cellulose with **C.I. Direct Blue 80**.

## Conclusion

**C.I. Direct Blue 80** is an effective substantive dye for cellulosic materials, valued for its ease of application and good light fastness. Its dyeing mechanism is a well-understood process of physical adsorption, primarily driven by hydrogen bonding and Van der Waals forces, which is highly dependent on process parameters like electrolyte concentration and temperature. While its inherent washing fastness is limited, this can be improved through after-treatments. The provided protocols and data serve as a robust technical foundation for researchers and scientists utilizing this dye for coloring cellulose-based substrates in various applications.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Direct blue 80 TDS|Direct blue 80 from Chinese supplier and producer - DIRECT BLUE DYES - Enoch dye [enochdye.com]
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